

# An In-depth Technical Guide to PD117588: A Potent Quinolone Antibacterial Agent

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PD117588

Cat. No.: B175278

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**PD117588** is a synthetic fluoroquinolone antibacterial agent characterized by a broad spectrum of activity, particularly against Gram-positive bacteria. As a member of the quinolone class, its mechanism of action involves the inhibition of essential bacterial enzymes, DNA gyrase and topoisomerase IV, thereby disrupting DNA replication and leading to bacterial cell death. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **PD117588**, including available quantitative data, a detailed description of its mechanism of action, and relevant experimental protocols.

## Chemical Structure and Properties

**PD117588**, a fluoroquinolone derivative, possesses a core structure essential for its antibacterial efficacy. Its chemical identity and key properties are summarized below.

## Chemical Identifiers

Identifier	Value
IUPAC Name	1-cyclopropyl-7-(3-((ethylamino)methyl)pyrrolidin-1-yl)-6,8-difluoro-4-oxo-1,4-dihydroquinoline-3-carboxylic acid
CAS Number	99734-97-1
Synonyms	PD-117588, PD 117588
Chemical Formula	C <sub>20</sub> H <sub>23</sub> F <sub>2</sub> N <sub>3</sub> O <sub>3</sub>
SMILES Code	<chem>O=C(C1=CN(C2CC2)C3=C(C=C(F)C(N4CC(CNCC)CC4)=C3F)C1=O)O</chem>

## Physicochemical Properties

Property	Value
Molecular Weight	391.41 g/mol
Exact Mass	391.1707 u
Elemental Analysis	C: 61.37%, H: 5.92%, F: 9.71%, N: 10.74%, O: 12.26%

## Biological Activity and Mechanism of Action

**PD117588** exhibits potent antibacterial activity across a wide range of bacterial species. Its efficacy is particularly noted against Gram-positive isolates, including challenging pathogens such as methicillin-resistant *Staphylococcus aureus* (MRSA).

## Antibacterial Spectrum

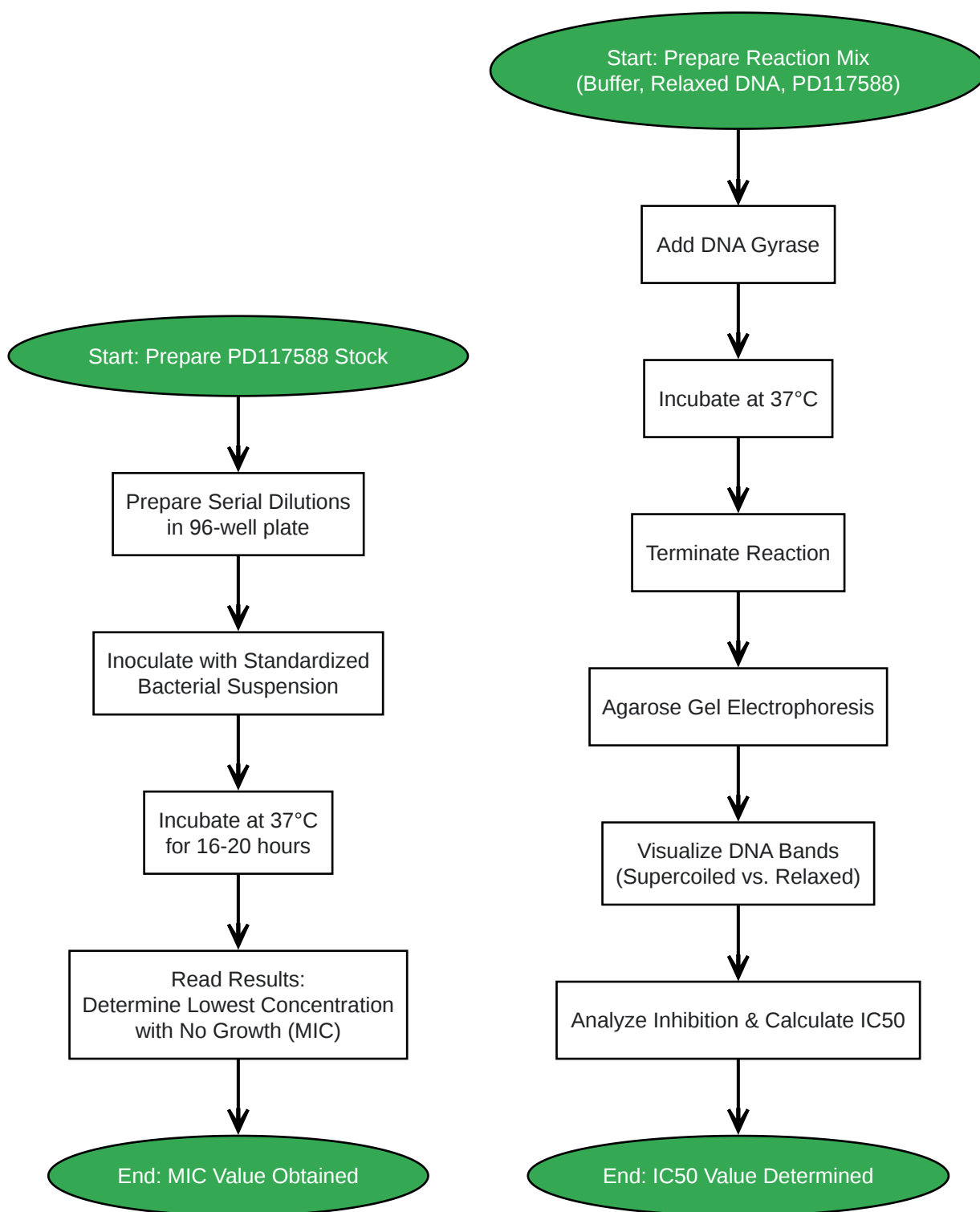
**PD117588** has demonstrated a broad antimicrobial spectrum with excellent activity against numerous Gram-positive and Gram-negative bacteria. While specific Minimum Inhibitory Concentration (MIC) values for **PD117588** are not readily available in the public domain, literature on related compounds and its general characterization indicate high potency. For context, newly developed quinolones are reported to have MICs for 90% of strains (MIC<sub>90</sub>) at concentrations as low as ≤0.06 µg/mL for staphylococci and streptococci.

## Mechanism of Action: Inhibition of Bacterial Topoisomerases

The primary mechanism of action of **PD117588**, consistent with other fluoroquinolones, is the inhibition of two essential bacterial enzymes: DNA gyrase and topoisomerase IV.[1][2] These enzymes are crucial for DNA replication, repair, and recombination.

- DNA Gyrase: This enzyme introduces negative supercoils into bacterial DNA, a process vital for relieving torsional stress during DNA replication and transcription.
- Topoisomerase IV: This enzyme is primarily involved in the decatenation (separation) of daughter chromosomes following DNA replication.

By forming a stable complex with the enzyme-DNA intermediate, **PD117588** traps the enzymes, leading to double-stranded DNA breaks, inhibition of DNA synthesis, and ultimately, bacterial cell death.[2]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. youtube.com [youtube.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to PD117588: A Potent Quinolone Antibacterial Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b175278#chemical-structure-and-properties-of-pd117588]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)